

Spectroscopic Elucidation and Analytical Characterization of 2-(3,4-Dichlorophenyl)-1H-indole

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Compound of Interest

Compound Name: 2-(3,4-Dichlorophenyl)-1H-indole

CAS No.: 76869-16-4

Cat. No.: B15440027

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Executive Summary & Chemical Context

The 2-arylindole scaffold is a privileged pharmacophore in medicinal chemistry, exhibiting broad-ranging pharmacological activities, including aromatase inhibition, anticancer properties, and antimicrobial efficacy[1][2]. The introduction of a 3,4-dichlorophenyl moiety at the C-2 position of the indole core profoundly alters the molecule's electronic landscape and lipophilicity. This specific substitution pattern enhances target binding affinity through halogen bonding and hydrophobic interactions[2].

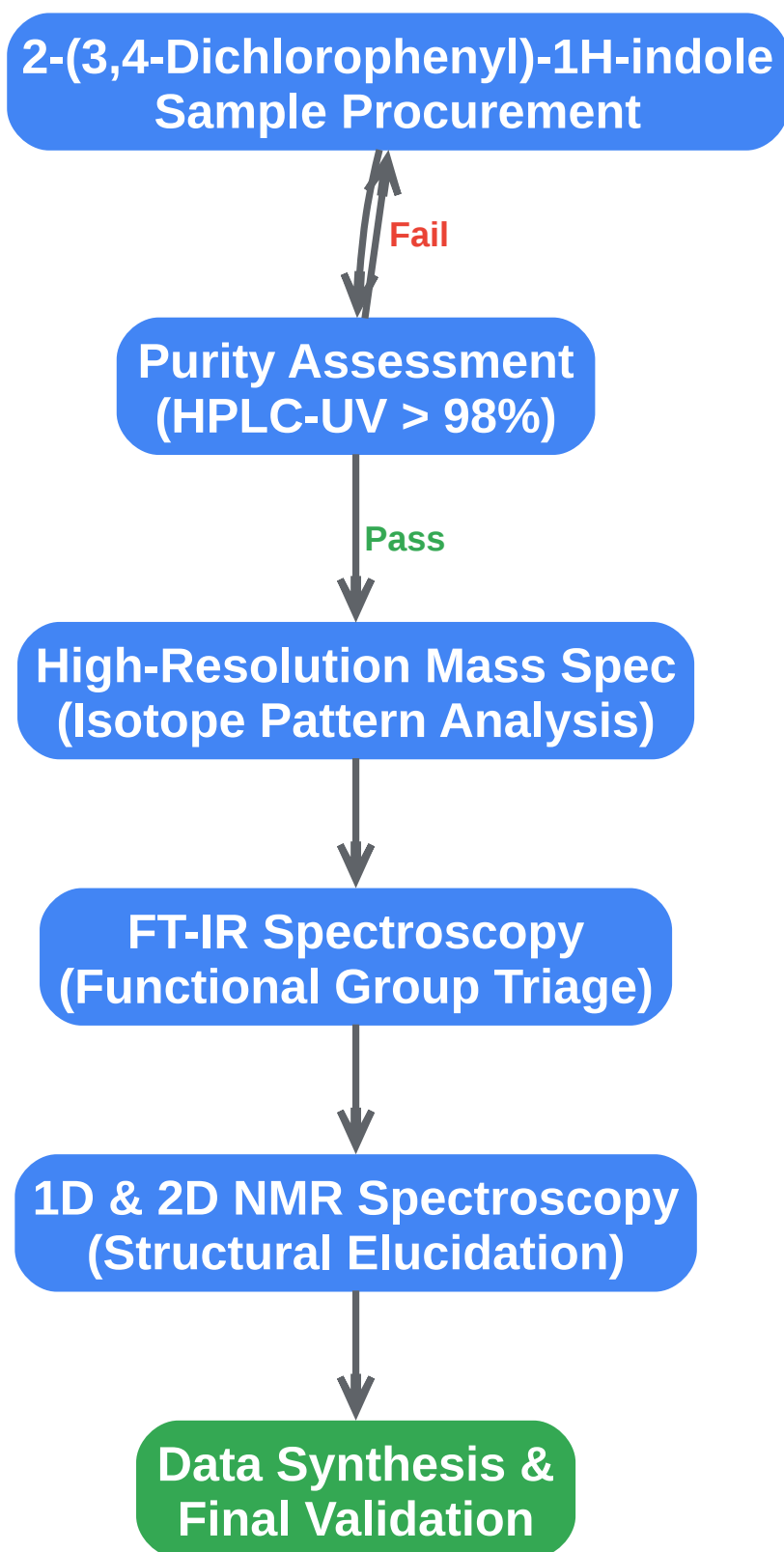
For researchers and drug development professionals, the rigorous spectroscopic characterization of **2-(3,4-Dichlorophenyl)-1H-indole** is a critical quality control checkpoint. This whitepaper provides an authoritative, in-depth guide to the analytical workflows, physical causality of spectral phenomena, and self-validating protocols required to unequivocally confirm the structural identity and purity of this compound.

Analytical Logic & Spectroscopic Triage

The characterization of halogenated 2-arylindoles requires a multi-modal approach. Relying on a single spectroscopic technique introduces critical failure points in structural validation. As a standard practice, we employ a sequential triage methodology: Functional group verification (FT-IR)

Molecular weight and isotopic confirmation (HRMS)

Core connectivity and stereoelectronic mapping (1D/2D NMR).



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Fig 1: Sequential analytical workflow for the structural validation of 2-arylindoles.

High-Resolution Mass Spectrometry (HRMS)

The Causality of Isotopic Distribution

In the mass spectrum of **2-(3,4-Dichlorophenyl)-1H-indole** (Chemical Formula:

), the exact mass of the monoisotopic peak (

) is calculated at m/z 261.01.

However, the most critical diagnostic feature is not the exact mass alone, but the isotopic signature generated by the two chlorine atoms. Chlorine exists naturally as two stable isotopes:

(~75%) and

(~25%). The presence of two chlorine atoms on the phenyl ring creates a mathematically rigid binomial expansion, resulting in a self-validating

cluster in a 9 : 6 : 1 ratio.

- m/z 261 $[M+H]^+$: Contains two
atoms (Relative abundance: ~100%).
- m/z 263 $[M+2+H]^+$: Contains one
and one
atom (Relative abundance: ~65%).
- m/z 265 $[M+4+H]^+$: Contains two
atoms (Relative abundance: ~11%).

If this specific 9:6:1 isotopic cluster is absent or distorted, the sample is either heavily contaminated or structurally incorrect, immediately halting further downstream analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive tool for mapping the connectivity between the indole core and the dichlorophenyl substituent.

Solvent Selection Causality

For 2-arylindoles, DMSO-

is the solvent of choice over

. The strong hydrogen-bonding capability of DMSO locks the indole N-H proton, drastically reducing its exchange rate with trace moisture. This prevents signal broadening and allows the N-H proton to appear as a sharp, highly diagnostic downfield singlet, while also resolving fine scalar couplings in the aromatic region[3].

Table 1: H NMR Spectral Data (400 MHz, DMSO-)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling (J, Hz)	Integration	Mechanistic Causality & Assignment
N-H	11.65	br s	-	1H	Indole N-H; heavily deshielded by the nitrogen heteroatom and locked by DMSO hydrogen bonding[3].
H-2'	8.12	d	2.0	1H	Dichlorophenyl ortho-H; highly deshielded by the anisotropic ring current of the adjacent indole[4].
H-6'	7.85	dd	8.4, 2.0	1H	Dichlorophenyl ortho-H; exhibits both ortho () and meta () coupling.
H-5'	7.72	d	8.4	1H	Dichlorophenyl meta-H; adjacent to the C-4 chlorine, exhibiting

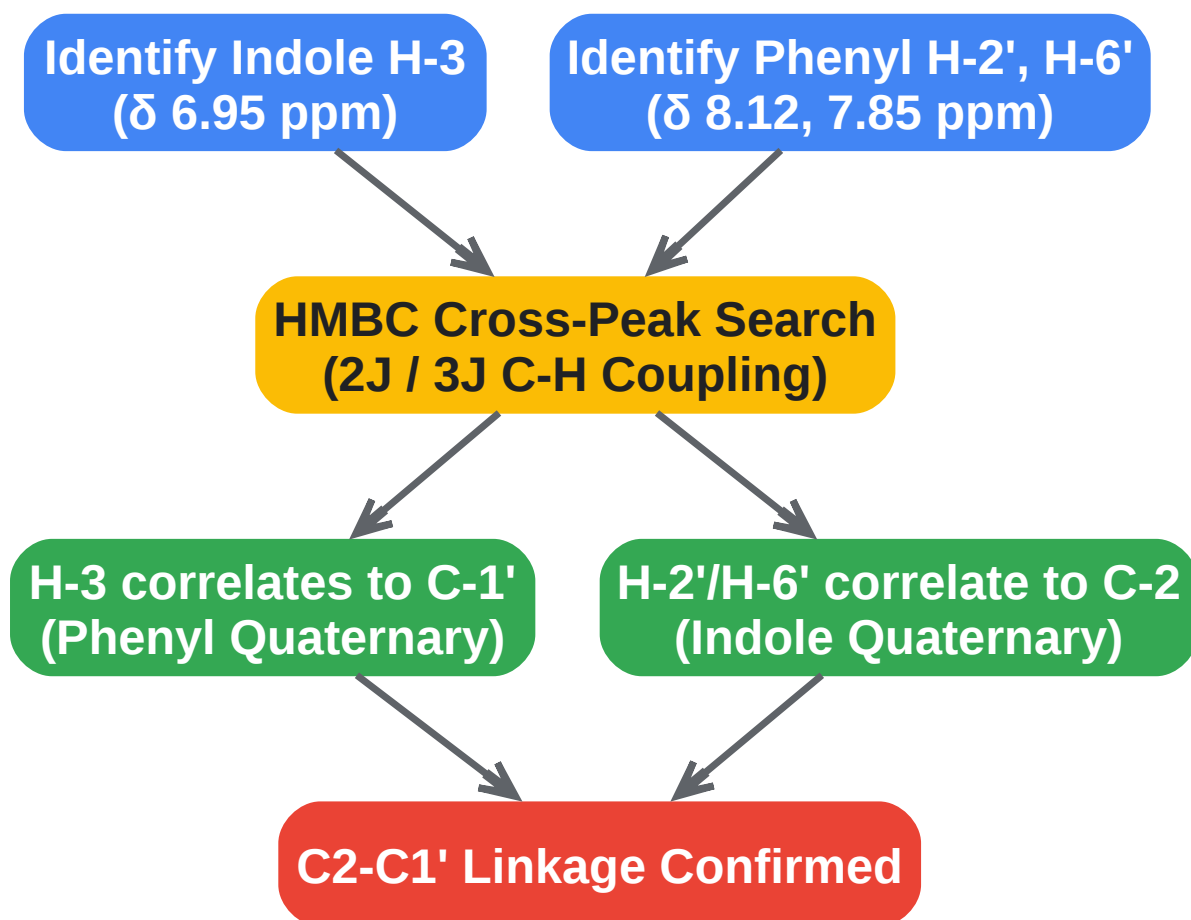
					only ortho coupling.
H-4	7.55	d	7.8	1H	Indole benzenoid H; standard aromatic environment.
H-7	7.42	d	8.0	1H	Indole benzenoid H; adjacent to the pyrrole ring fusion.
H-6	7.15	t	7.5	1H	Indole benzenoid H.
H-5	7.05	t	7.5	1H	Indole benzenoid H.
H-3	6.95	d	1.5	1H	Indole pyrrole H; highly diagnostic for 2-substitution. Appears upfield due to the electron-rich pyrrole ring[3].

Table 2: C NMR Spectral Data (100 MHz, DMSO-)

Carbon Type	Chemical Shift (δ , ppm)	Structural Assignment
Quaternary (C=C)	136.5	C-2 (Indole); deshielded by nitrogen and phenyl conjugation.
Quaternary (C-Cl)	131.8, 130.2	C-3', C-4' (Dichlorophenyl); deshielded by electronegative halogens.
Aromatic (C-H)	128.5 - 111.2	Benzenoid carbons (Indole + Phenyl).
Pyrrole (C-H)	100.4	C-3 (Indole); characteristically upfield due to high electron density.

2D NMR Elucidation Logic

To unequivocally prove that the dichlorophenyl ring is attached at the C-2 position (and not C-3), Heteronuclear Multiple Bond Correlation (HMBC) is required.



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Fig 2: 2D HMBC NMR logic pathway for confirming the C2-aryl linkage.

Fourier-Transform Infrared (FT-IR) Spectroscopy

While NMR provides connectivity, FT-IR provides rapid, orthogonal confirmation of functional groups. For 2-arylindoles, the IR spectrum is dominated by the N-H stretching frequency and the halogen-carbon bonds[3].

Key IR Absorptions (KBr Pellet):

- 3420 cm

(N-H Stretch): Appears as a sharp, distinct band. The lack of a broad stretch in this region confirms the absence of water/alcohol contaminants.

- 3060 - 3030 cm

(Aromatic C-H Stretch): Weak but sharp bands typical of hybridized carbons.

- 1600, 1450 cm

(C=C Aromatic Ring Stretch): Skeletal vibrations of the indole and phenyl rings.

- 1030, 820 cm

(C-Cl Stretch): Strong, diagnostic bands confirming the presence of the heavy halogen atoms on the phenyl ring.

Experimental Protocol: Self-Validating NMR Acquisition

To ensure the reproducibility of the data presented in Table 1 and Table 2, the following protocol must be strictly adhered to.

Step 1: Sample Preparation Dissolve exactly 15 mg of HPLC-purified (>98%) **2-(3,4-Dichlorophenyl)-1H-indole** in 0.6 mL of anhydrous DMSO-

(99.9% D, containing 0.03% v/v TMS as an internal standard). Causality: 15 mg provides an optimal signal-to-noise ratio for 1D

C and 2D HMBC acquisitions within a reasonable timeframe (under 2 hours), preventing sample degradation.

Step 2: Tube Selection and Filtration Filter the solution through a tightly packed glass wool plug into a high-quality 5 mm NMR tube (e.g., Norell 509-UP). Causality: Particulate matter distorts the magnetic field homogeneity (

), which will blur the critical 1.5 Hz meta-coupling on the indole H-3 proton.

Step 3: Temperature Equilibration and Tuning Insert the sample into the spectrometer and allow it to equilibrate at 298 K for 5 minutes. Tune and match the probe specifically for the DMSO solvent dielectric. Causality: DMSO is highly viscous. Temperature gradients within the tube will cause convection currents, leading to severe line broadening and loss of resolution.

Step 4: Shimming and Acquisition Perform gradient shimming on the

H lock signal. Acquire the

H spectrum with a minimum of 16 scans, a relaxation delay (

) of 2.0 seconds, and an acquisition time of 3.0 seconds. Causality: A sufficient relaxation delay ensures that the quaternary carbons and the broad N-H proton fully relax between pulses, allowing for accurate integration.

Conclusion

The comprehensive spectroscopic characterization of **2-(3,4-Dichlorophenyl)-1H-indole** requires a rigorous, multi-technique approach. By combining the isotopic self-validation of HRMS, the stereoelectronic mapping of 1D/2D NMR in DMSO-

, and the functional group confirmation of FT-IR, researchers can establish an unassailable data package. This level of analytical stringency is not merely a regulatory requirement, but the foundational bedrock of reliable downstream pharmacological and toxicological development.

References

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